

Tert-butyl 6-bromohexanoate physical state and appearance

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Compound of Interest

Compound Name: *Tert-butyl 6-bromohexanoate*

Cat. No.: *B1589127*

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In-Depth Technical Guide: Tert-butyl 6-bromohexanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **tert-butyl 6-bromohexanoate**, a key building block in contemporary chemical synthesis, particularly in the development of Proteolysis Targeting Chimeras (PROTACs) and other therapeutic agents.

Core Properties of Tert-butyl 6-bromohexanoate

Tert-butyl 6-bromohexanoate is an aliphatic ester characterized by a terminal bromine atom and a bulky tert-butyl ester group. This bifunctionality makes it a versatile linker for conjugating different molecular entities.

Physical State and Appearance

At ambient conditions, **tert-butyl 6-bromohexanoate** exists as a liquid.^{[1][2]} Its appearance is typically described as a colorless to light yellow or yellowish liquid.^{[1][3]} It may also possess a characteristic odor.^[3]

Physicochemical Data

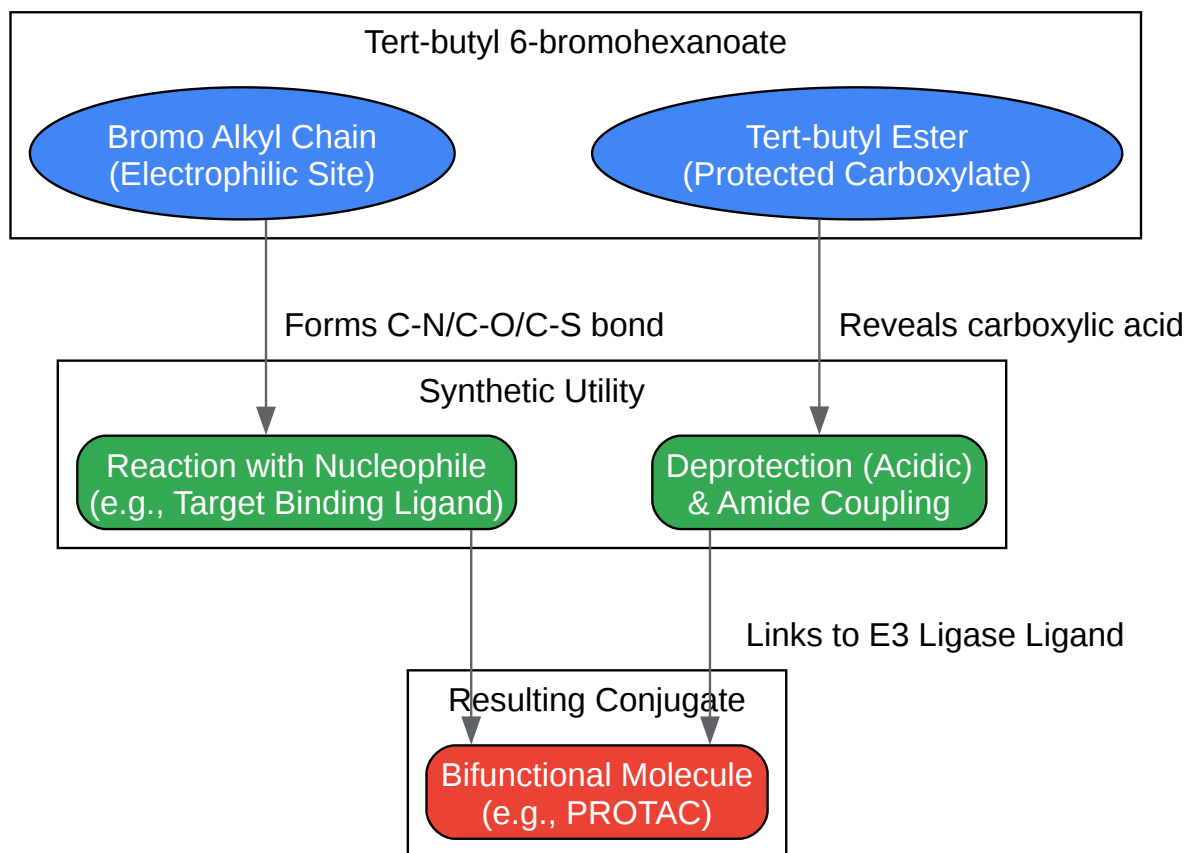
The key quantitative properties of **tert-butyl 6-bromohexanoate** are summarized in the table below for easy reference and comparison. These parameters are crucial for designing reaction conditions, purification protocols, and storage procedures.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₉ BrO ₂	[3][4][5]
Molecular Weight	251.16 g/mol	[4][5]
Physical State	Liquid	[1][2]
Appearance	Colorless to light yellow liquid	[1][3]
Density	~1.10 g/cm ³ (experimental) 1.194 ± 0.06 g/cm ³ (predicted)	[3]
Boiling Point	~247-248 °C 256.3 ± 23.0 °C at 760 mmHg (predicted)	[3]
Flash Point	93 °C	[3]
Solubility	Soluble in various organic solvents	[3]
Purity	Typically available in purities of 95% to 97%	[2][5]

Applications in Synthesis

Tert-butyl 6-bromohexanoate is widely utilized in organic synthesis.[3] Its primary application in modern drug discovery is as a linker molecule in the synthesis of PROTACs.[1] The bromo-functionality allows for nucleophilic substitution, while the tert-butyl ester can be deprotected under acidic conditions to reveal a carboxylic acid for further conjugation.

Below is a diagram illustrating the logical relationship of **tert-butyl 6-bromohexanoate** as a bifunctional linker.



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Role as a Bifunctional Linker

Experimental Protocols

While specific, detailed experimental protocols are highly dependent on the target molecule, a general procedure for the utilization of **tert-butyl 6-bromohexanoate** in a nucleophilic substitution reaction is provided below.

General Protocol for N-Alkylation:

- **Reactant Preparation:** Dissolve the amine-containing substrate (1.0 equivalent) in a suitable aprotic polar solvent such as dimethylformamide (DMF) or acetonitrile.

- **Base Addition:** Add a non-nucleophilic base, for example, potassium carbonate (K_2CO_3 , 2-3 equivalents) or diisopropylethylamine (DIPEA, 2-3 equivalents), to the reaction mixture to act as a proton scavenger.
- **Alkylation:** Add **tert-butyl 6-bromohexanoate** (1.0-1.2 equivalents) to the mixture.
- **Reaction Conditions:** Stir the reaction mixture at a temperature ranging from room temperature to 80 °C. The reaction progress should be monitored by an appropriate analytical technique, such as thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Dilute with water and extract the product with a suitable organic solvent (e.g., ethyl acetate).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel.

Safety and Handling

Tert-butyl 6-bromohexanoate is a chemical that requires appropriate safety measures during handling.[3] It may cause irritation to the eyes and skin, and direct contact should be avoided.[3] It is recommended to use personal protective equipment, including gloves and safety goggles.[3] All handling should be performed in a well-ventilated area, such as a fume hood, to prevent inhalation of any vapors.[3]

Storage: For long-term stability, it is recommended to store **tert-butyl 6-bromohexanoate** under refrigerated conditions, typically between 2-8°C, and sealed in a dry environment.[3][6] For extended storage of the pure compound, temperatures of -20°C can prolong its shelf life.[1]

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